

Technical Guide: Bay 65-1942 Enantiomeric Selectivity & Biological Activity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Bay 65-1942 R form

Cat. No.: B10862299

[Get Quote](#)

Executive Summary

Bay 65-1942 (Compound A) is a highly selective, ATP-competitive small molecule inhibitor of I κ B Kinase

(IKK

).^{[1][2][3][4]} It is a critical tool compound in immunology and oncology for dissecting the NF- κ B signaling pathway.

The biological activity of Bay 65-1942 is strictly governed by its stereochemistry. The (S)-enantiomer is the eutomer (active form), exhibiting nanomolar affinity (

nM) for the IKK

ATP-binding pocket. Conversely, the (R)-enantiomer acts as the distomer (less active/inactive), displaying significantly reduced affinity due to steric hindrance within the kinase hinge region. This guide details the structural basis of this selectivity, comparative biological profiles, and validated protocols for their separation and assay.

Chemical & Structural Basis

The core pharmacophore of Bay 65-1942 consists of a pyrido[2,3-d][1,3]oxazin-2-one scaffold. [1][5] The critical chiral center is located on the piperidiny ring at the C5 position.

- Active Configuration: (S)-Bay 65-1942
 - Chemical Name: 7-[2-(cyclopropylmethoxy)-6-hydroxyphenyl]-5-[(3S)-piperidin-3-yl]-1,4-dihydro-2H-pyrido[2,3-d][1,3]oxazin-2-one.[1][5]
 - Mechanism: The (S)-piperidiny ring group orients into the solvent-exposed region or a specific hydrophobic pocket that accommodates the ring pucker, allowing the oxazinone core to form critical hydrogen bonds with the kinase hinge region (Glu97/Cys99 of IKK).
- Inactive Configuration: (R)-Bay 65-1942
 - Structural Deficit: The (R)-configuration forces the piperidine ring into a steric clash with the gatekeeper residue or the roof of the ATP-binding site, destabilizing the binding mode and preventing effective inhibition at physiological concentrations.

Comparative Biological Activity

The following data summarizes the potency differential. Note that while the (S)-form is a potent chemical probe, the (R)-form is often used as a negative control to validate on-target effects.

Table 1: In Vitro Potency & Selectivity Profile

Parameter	(S)-Bay 65-1942 (Active)	(R)-Bay 65-1942 (Distomer)	Selectivity Ratio
Target	IKK	IKK	--
Binding Affinity ()	2 nM	> 1000 nM (Est.)	> 500-fold
Cellular IC (NF-B)	~100 - 300 nM	> 10 M	> 30-fold
Selectivity vs. IKK	> 50-fold	N/A (Inactive)	--
Selectivity vs. Kinase Panel	High (Clean profile)	Inactive	--

“

Analyst Note: The high selectivity of the (S)-form over IKK

is crucial for preserving the alternative NF-

B pathway, which is required for B-cell maturation, thereby reducing potential toxicity compared to pan-IKK inhibitors.

Mechanism of Action & Signaling Pathway

Bay 65-1942 functions by competitively occupying the ATP-binding site of IKK

.^{[2][4]} By preventing ATP binding, it inhibits the phosphorylation of the Inhibitor of

B (I

B

).

- Normal State: I

B

sequesters NF-

B (p65/p50) in the cytoplasm.

- Inhibition: Bay 65-1942 blocks IKK

No I

B

phosphorylation

No ubiquitination/degradation of I

B

NF-

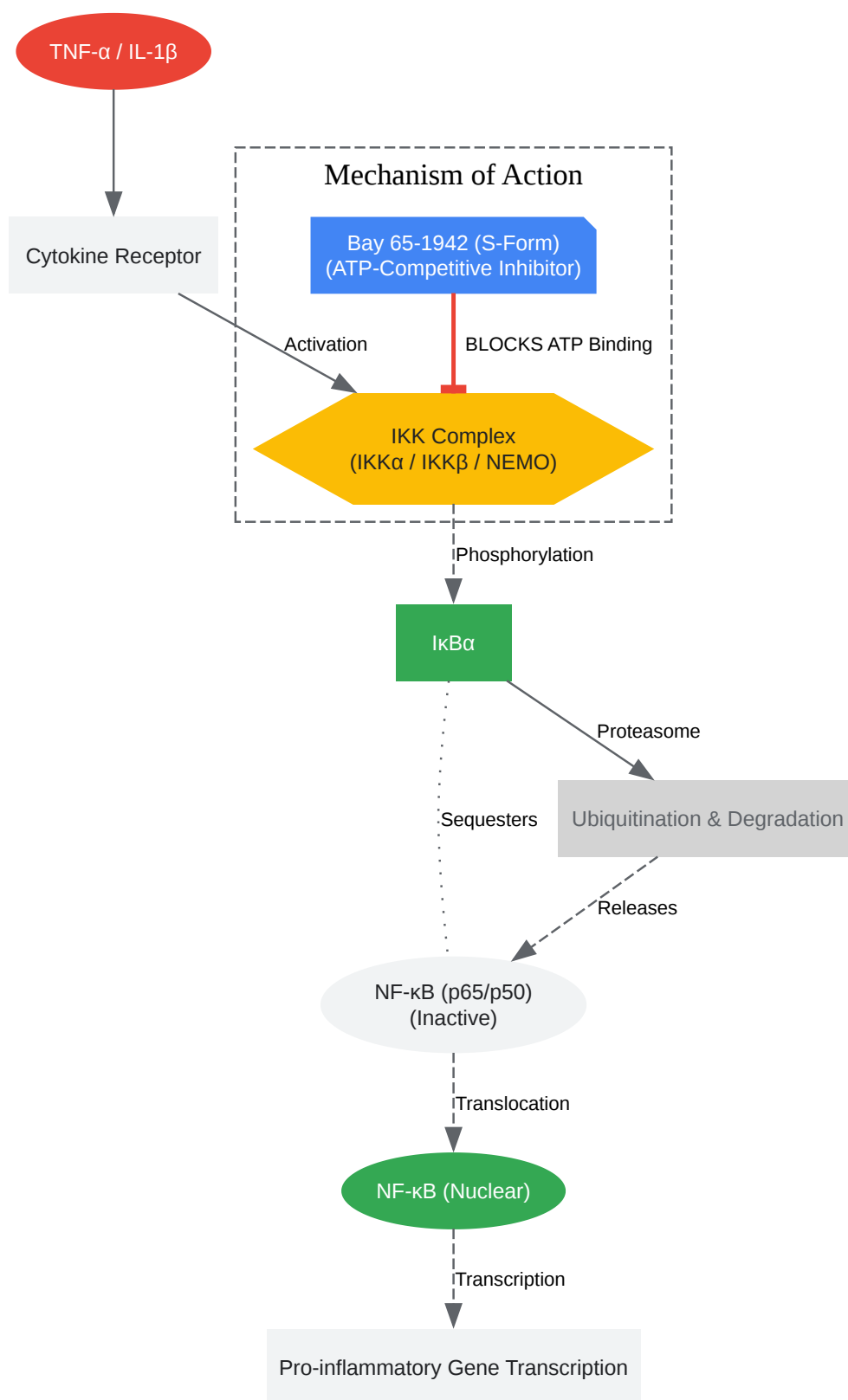
B remains sequestered

Transcriptional repression of inflammatory cytokines (TNF

, IL-1

).

Visualization: NF- B Pathway Inhibition



[Click to download full resolution via product page](#)

Figure 1: Mechanism of Action. Bay 65-1942 inhibits IKK

, preventing the liberation of NF-

B and subsequent inflammatory gene transcription. Solid lines indicate activation; dashed lines indicate pathways blocked by the inhibitor.

Experimental Protocols

Protocol A: Chiral Separation (HPLC)

To ensure data integrity, researchers must verify the enantiomeric excess (ee) of Bay 65-1942 batches, as racemic mixtures will yield misleading IC

values.

Methodology:

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamate), 5 m, 4.6 x 250 mm.
- Mobile Phase: Hexane : Isopropanol : Diethylamine (80 : 20 : 0.1).
 - Note: Diethylamine is critical to suppress peak tailing of the basic piperidine amine.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Expected Result:
 - Peak 1: (R)-Bay 65-1942 (Distomer) - Typically elutes first (verify with standards).
 - Peak 2: (S)-Bay 65-1942 (Eutomer) - Typically elutes second.
- Validation: Calculate
 - . Target > 98% ee for biological assays.

Protocol B: IKK Kinase Activity Assay (Z'-LYTE)

A FRET-based assay is recommended for determining

or IC

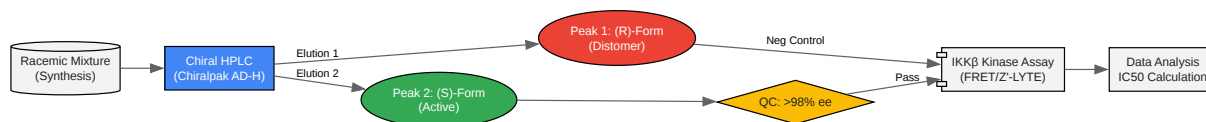
values to avoid radioactive waste associated with

P assays.

Workflow:

- Reagent Prep: Prepare 2X Kinase Reaction Mix (IKK enzyme, 2 M Ser/Thr Peptide Substrate).
- Inhibitor Addition: Add 10 nL of Bay 65-1942 (Serial dilution in DMSO) to 384-well plate.
 - Controls: (S)-form (Active), (R)-form (Negative Control), Staurosporine (Pan-kinase control).
- Reaction Initiation: Add ATP (at concentration, typically 10-50 M) to initiate reaction.
- Incubation: 1 hour at Room Temperature (20-25°C).
- Development: Add Development Reagent (Protease that cleaves non-phosphorylated peptide).
 - Mechanism:[1][6][7][8] Phosphorylated peptide (inhibited cleavage) maintains FRET. Non-phosphorylated peptide (cleaved) disrupts FRET.
- Readout: Measure Fluorescence Ratio (Coumarin/Fluorescein emission).
- Analysis: Plot % Inhibition vs. Log[Compound]. Fit to Sigmoidal Dose-Response curve.

Visualization: Experimental Workflow



[Click to download full resolution via product page](#)

Figure 2: Purification and Screening Workflow. Separation of the racemic mixture is a prerequisite for accurate biological characterization.

References

- Ziegelbauer, K., et al. (2005). "A selective novel low-molecular-weight inhibitor of IκB kinase-β (IKK-β) prevents pulmonary inflammation and shows broad anti-inflammatory activity." [4][9] *British Journal of Pharmacology*, 145(2), 178–192.[4]
- MedChemExpress. "**Bay 65-1942 R form** Product Information." MedChemExpress Catalog.
- SelleckChem. "Bay 65-1942 Hydrochloride Datasheet." Selleck Chemicals.
- Zhang, F., et al. (2010). "Inhibition of IκB Kinase-β Protects Dopamine Neurons against Lipopolysaccharide-Induced Neurotoxicity." [1] *Journal of Pharmacology and Experimental Therapeutics*, 333(3), 822-833.[1]
- Bayer Healthcare. "Patent: Substituted 1,4-dihydro-2H-pyrido[2,3-d][1,3]oxazin-2-ones." Google Patents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Transcriptional Factor NF- \$\kappa\$ B as a Target for Therapy in Parkinson's Disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. 所有产品 | Selleck.cn \[selleck.cn\]](#)
- [3. Portico \[access.portico.org\]](#)
- [4. A selective novel low-molecular-weight inhibitor of IkappaB kinase-beta \(IKK-beta\) prevents pulmonary inflammation and shows broad anti-inflammatory activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
- [7. US6316613B1 - Chiral separation of pharmaceutical compounds with charged cyclodextrins using capillary electrophoresis - Google Patents \[patents.google.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. A selective novel low-molecular-weight inhibitor of I \$\kappa\$ B kinase- \$\beta\$ \(IKK- \$\beta\$ \) prevents pulmonary inflammation and shows broad anti-inflammatory activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Technical Guide: Bay 65-1942 Enantiomeric Selectivity & Biological Activity\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b10862299/docs#technical-guide-bay-65-1942-enantiomeric-selectivity-biological-activity\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)